

Personal protective equipment for handling 1,10-Decanediol

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Compound of Interest

Compound Name: 1,10-Decanediol

Cat. No.: B1670011

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Essential Safety and Handling Guide for 1,10-Decanediol

For Immediate Use by Laboratory and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **1,10-Decanediol**, ensuring the well-being of researchers and the integrity of experimental protocols. The following procedures are designed to be clear, concise, and directly applicable to a laboratory setting.

Personal Protective Equipment (PPE) Protocol

When handling **1,10-Decanediol**, a comprehensive approach to personal safety is mandatory. The following table outlines the required PPE, its purpose, and specific standards to adhere to.

PPE Category	Recommended Equipment	Standard/Specification	Purpose
Eye and Face Protection	Tightly fitting safety goggles or chemical safety glasses.	EN 166 (EU) or NIOSH (US) approved.[1][2][3]	To protect against dust particles and potential splashes.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber).	Inspect prior to use.[2]	To prevent direct skin contact.
Lab coat or other suitable protective clothing.	N/A	To protect street clothes and skin from contamination.	
Respiratory Protection	Use in a well-ventilated area. A respirator is not typically required under normal use conditions with adequate ventilation. [4] If dust is generated or ventilation is poor, use a NIOSH/MSHA approved respirator.	NIOSH/MSHA or EN 149 approved.	To prevent inhalation of dust particles.

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational workflow is crucial for minimizing risk and ensuring procedural consistency.

A. Pre-Handling Preparations

- **Ventilation Check:** Ensure the work area, preferably a chemical fume hood, has adequate ventilation.
- **PPE Inspection:** Before use, inspect all PPE for signs of damage or wear.

- Material Location: Locate the **1,10-Decanediol** container and have a designated, clean workspace ready.
- Spill Kit Access: Confirm that a spill kit appropriate for solid chemicals is readily accessible.

B. Handling **1,10-Decanediol**

- Don PPE: Put on all required personal protective equipment as outlined in the table above.
- Container Handling: Open the container carefully in the ventilated workspace to avoid generating dust.
- Dispensing: Weigh or measure the required amount of **1,10-Decanediol**, minimizing the creation of airborne dust.
- Container Sealing: Tightly close the container immediately after use.
- Work Area Cleanup: Clean the work surface thoroughly after handling.

C. Post-Handling Procedures

- Glove Removal: Remove gloves using the proper technique to avoid skin contact with any potential contaminants on the outer surface of the gloves.
- Hand Washing: Wash hands thoroughly with soap and water after removing gloves.
- PPE Storage: Store reusable PPE in a clean, designated area.

Disposal Plan

Proper disposal of **1,10-Decanediol** and associated contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

- Unused or Waste **1,10-Decanediol**:
 - The material may be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.

- Do not discharge into sewer systems.
- All disposal practices must be in accordance with local, state, and federal regulations.
- Contaminated PPE and Materials:
 - Gloves and other disposables: Place in a sealed, labeled container for chemical waste.
 - Contaminated clothing: Should be laundered separately from other clothing before reuse.
 - Empty Containers: Containers can be triple-rinsed (or equivalent) and offered for recycling or reconditioning. Alternatively, puncture the packaging to make it unusable for other purposes before disposal.

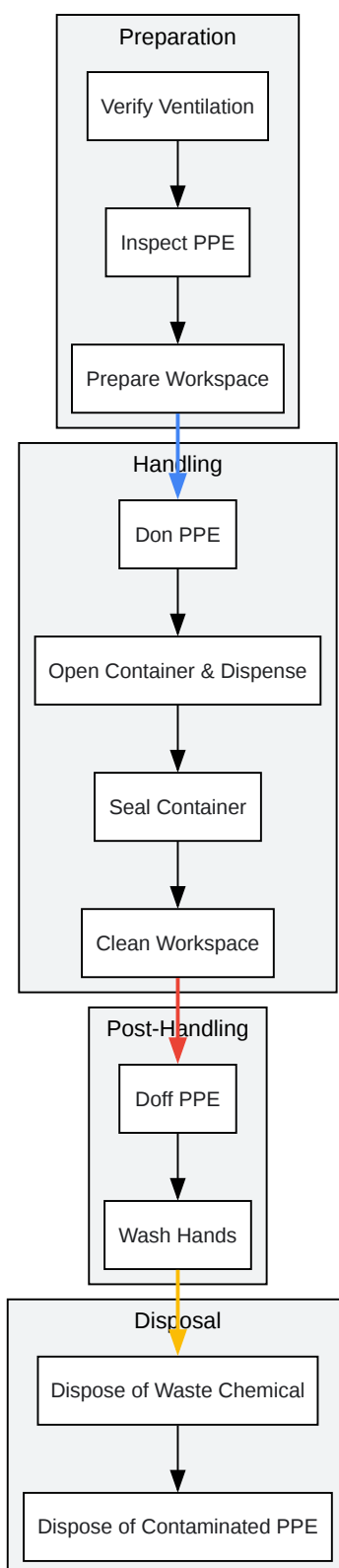
Chemical and Physical Properties

The following table summarizes key quantitative data for **1,10-Decanediol**.

Property	Value
Appearance	White solid/powder/crystal.
Melting Point	72 - 75 °C.
Boiling Point	297 °C.
Flash Point	152 °C (closed cup).
Water Solubility	0.7 g/L.
Molecular Formula	C ₁₀ H ₂₂ O ₂ .
Molecular Weight	174.28 g/mol .

Safe Handling Workflow

The following diagram illustrates the logical flow of operations for safely handling **1,10-Decanediol**, from initial preparation to final disposal.



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Caption: Workflow for Safe Handling of **1,10-Decanediol**.

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References

- 1. echemi.com [echemi.com]
- 2. 1,10-Decanediol - Safety Data Sheet [chemicalbook.com]
- 3. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 4. fishersci.com [fishersci.com]
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